

Application Note: ^1H and ^{13}C NMR Spectral Assignment for 5,5-Dimethylnonane

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5,5-Dimethylnonane

CAS No.: 6414-96-6

Cat. No.: B14734578

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful analytical technique for the structural elucidation of organic molecules. This application note provides a detailed protocol and spectral assignment for **5,5-Dimethylnonane**. Due to the absence of readily available experimental spectra in the public domain, this document presents predicted ^1H and ^{13}C NMR data. The predicted spectra serve as a valuable reference for the identification and characterization of this branched alkane.

Predicted ^1H and ^{13}C NMR Spectral Data

The chemical shifts for **5,5-Dimethylnonane** were predicted using computational methods. The following tables summarize the predicted ^1H and ^{13}C NMR spectral data.

Table 1: Predicted ^1H NMR Data for **5,5-Dimethylnonane**

Proton Assignment	Predicted Chemical Shift (δ) ppm	Predicted Multiplicity	Predicted Integration	Predicted Coupling Constant (J) Hz
H-1, H-9	0.88	t	6H	7.1
H-2, H-8	1.25	m	4H	-
H-3, H-7	1.25	m	4H	-
H-4, H-6	1.21	t	4H	7.5
CH3 at C-5	0.83	s	6H	-

Table 2: Predicted ^{13}C NMR Data for **5,5-Dimethylnonane**

Carbon Assignment	Predicted Chemical Shift (δ) ppm
C-1, C-9	14.2
C-2, C-8	23.2
C-3, C-7	26.5
C-4, C-6	40.1
C-5	36.6
CH3 at C-5	24.9

Experimental Protocols

The following is a general protocol for acquiring high-quality ^1H and ^{13}C NMR spectra for a liquid alkane sample such as **5,5-Dimethylnonane**.

I. Sample Preparation

- **Solvent Selection:** Choose a deuterated solvent that will dissolve the sample and has minimal overlapping signals. Chloroform-d (CDCl_3) is a common choice for non-polar compounds like alkanes.

- **Sample Concentration:** Prepare a solution by dissolving approximately 5-20 mg of **5,5-Dimethylnonane** in 0.6-0.7 mL of the chosen deuterated solvent.
- **Internal Standard (Optional):** For precise chemical shift referencing, a small amount of an internal standard such as tetramethylsilane (TMS) can be added.
- **Sample Filtration:** If the solution contains any particulate matter, filter it through a small plug of glass wool in a Pasteur pipette directly into a clean, dry 5 mm NMR tube.
- **Final Volume:** Ensure the final volume of the solution in the NMR tube is sufficient to cover the detection coils of the NMR spectrometer, typically a height of about 4-5 cm.

II. NMR Data Acquisition

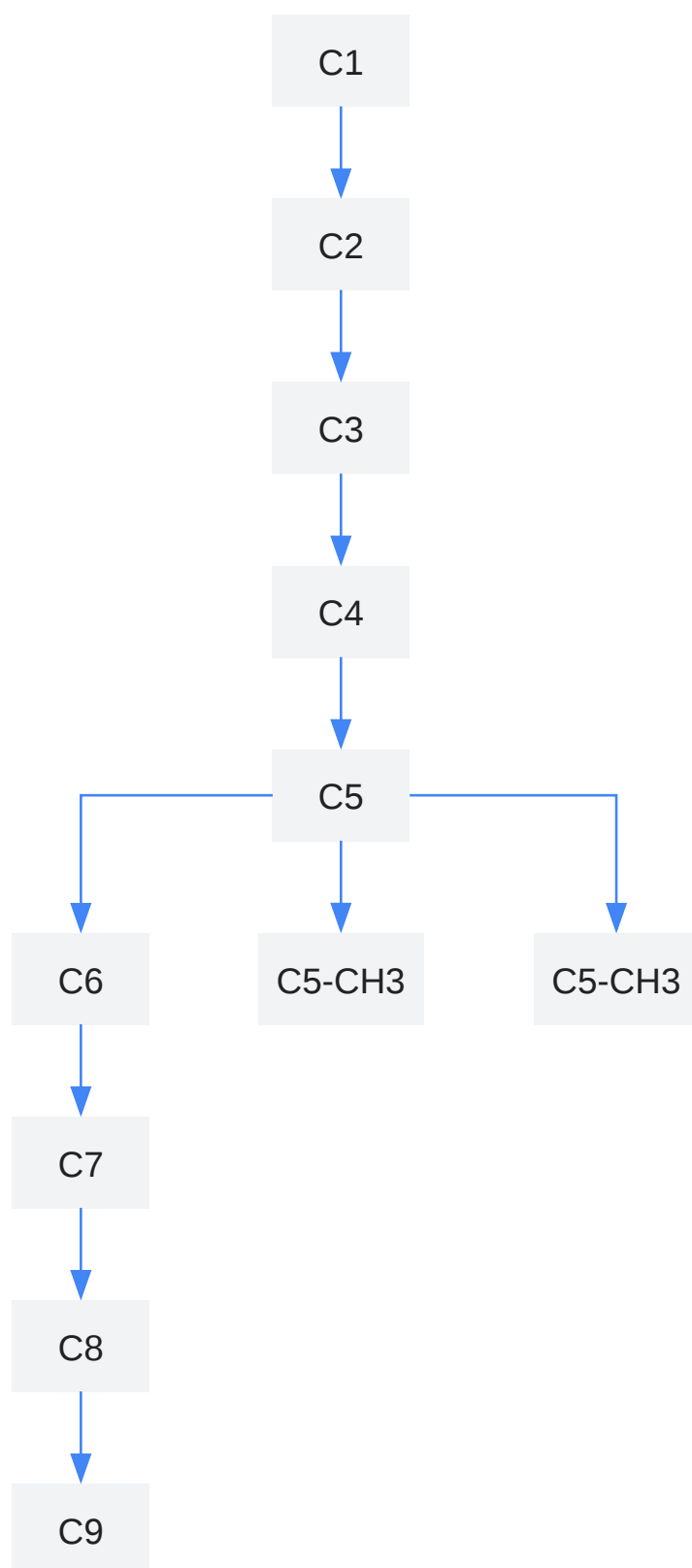
- **Instrumentation:** Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- **Shimming:** Shim the magnetic field to achieve a high degree of homogeneity, which is crucial for obtaining sharp spectral lines.
- **¹H NMR Parameters:**
 - **Pulse Sequence:** A standard single-pulse experiment (e.g., zg30).
 - **Acquisition Time:** Typically 2-4 seconds.
 - **Relaxation Delay:** 1-5 seconds.
 - **Number of Scans:** 8-16 scans are usually sufficient for a sample of this concentration.
 - **Spectral Width:** A range covering approximately -1 to 13 ppm.
- **¹³C NMR Parameters:**
 - **Pulse Sequence:** A proton-decoupled pulse sequence (e.g., zgpg30).
 - **Acquisition Time:** Typically 1-2 seconds.
 - **Relaxation Delay:** 2-5 seconds.

- Number of Scans: Due to the low natural abundance of ^{13}C , a larger number of scans (e.g., 1024 or more) may be necessary to achieve a good signal-to-noise ratio.
- Spectral Width: A range covering approximately 0 to 220 ppm.

III. Data Processing

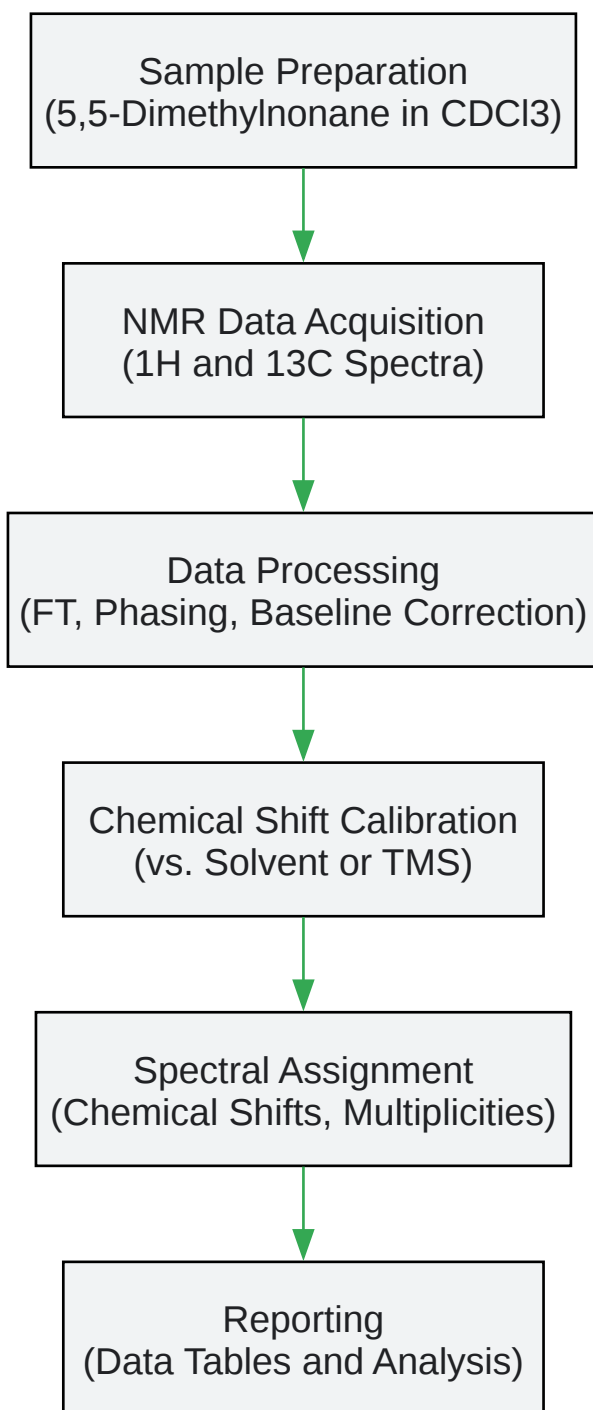
- Fourier Transformation: Apply a Fourier transform to the acquired Free Induction Decay (FID) to obtain the frequency-domain spectrum.
- Phasing: Phase correct the spectrum to ensure all peaks are in the absorptive mode.
- Baseline Correction: Perform a baseline correction to obtain a flat baseline.
- Calibration: Calibrate the chemical shift scale using the residual solvent peak (e.g., CDCl_3 at 7.26 ppm for ^1H and 77.16 ppm for ^{13}C) or the internal standard (TMS at 0 ppm).
- Integration and Peak Picking: Integrate the signals in the ^1H NMR spectrum to determine the relative number of protons. Identify the chemical shift of each peak in both ^1H and ^{13}C spectra.

Visualizations



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Caption: Molecular structure of **5,5-Dimethylnonane** with carbon atom numbering.



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Caption: Workflow for NMR spectral analysis of **5,5-Dimethylnonane**.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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